

# Kanzonol D: A Technical Guide to its Discovery, Isolation, and Biological Significance

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## Compound of Interest

Compound Name: *Kanzonol D*

Cat. No.: *B12369433*

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## Abstract

**Kanzonol D**, a prenylated flavonoid, has garnered interest within the scientific community due to its presence in medicinally significant plants and its potential biological activities. This technical guide provides a comprehensive overview of the discovery and isolation of **Kanzonol D**, with a focus on the experimental protocols employed. It also explores the current understanding of its biological activities and the signaling pathways it may modulate, presenting a foundation for future research and drug development endeavors.

## Discovery and Sourcing

**Kanzonol D** was first discovered as a novel flavonoid isolated from the hairy root cultures of *Glycyrrhiza glabra* (licorice) by a team of researchers led by Y. Asada in 1999.[1] Hairy root cultures are a valuable tool in phytochemical research, as they provide a stable and continuous source of secondary metabolites under controlled laboratory conditions.[1][2][3] Besides *Glycyrrhiza glabra*, **Kanzonol D** has also been reported in *Glycyrrhiza uralensis* and *Cullen corylifolium*. [4]

Table 1: Chemical and Physical Properties of **Kanzonol D**[4]

Property	Value
IUPAC Name	7-hydroxy-2-[4-hydroxy-3-(3-methylbut-2-enyl)phenyl]chromen-4-one
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>4</sub>
Molecular Weight	322.4 g/mol
CAS Number	155233-20-8
Class	Flavone (a subclass of Flavonoids)

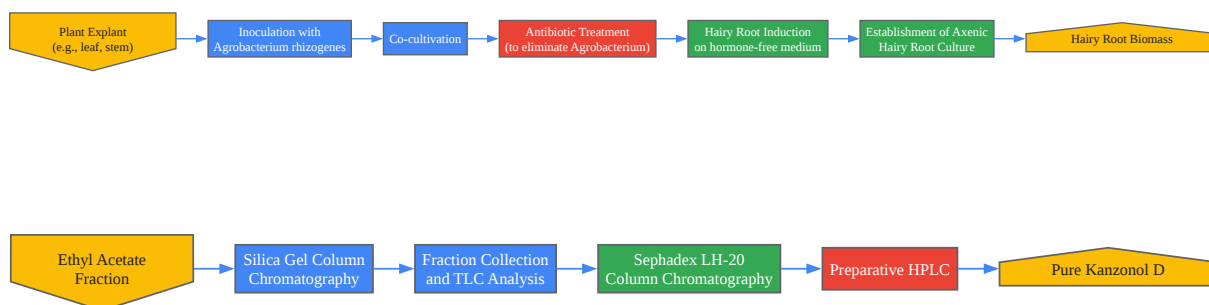
## Experimental Protocols: Isolation and Purification

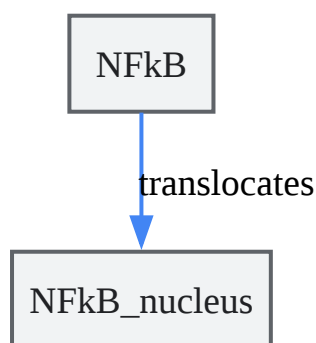
The isolation of **Kanzonol D** was achieved through a multi-step process involving the cultivation of hairy roots, followed by extraction and chromatographic separation. While the original publication by Asada et al. provides the foundational methodology, this section synthesizes a general protocol based on established techniques for isolating flavonoids from *Glycyrrhiza glabra* hairy root cultures.

### Induction and Cultivation of *Glycyrrhiza glabra* Hairy Root Cultures

A common method for inducing hairy roots involves the genetic transformation of plant explants using *Agrobacterium rhizogenes*.<sup>[5][2]</sup>

#### Experimental Workflow: Hairy Root Induction





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## References

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